

Application Notes and Protocols: Preparation of PF-431396 Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of **PF-431396** in dimethyl sulfoxide (DMSO). **PF-431396** is a potent dual inhibitor of Focal Adhesion Kinase (FAK) and Proline-rich Tyrosine Kinase 2 (PYK2), with IC50 values of 2 nM and 11 nM, respectively[1][2][3][4]. Accurate preparation of the stock solution is critical for obtaining reliable and reproducible experimental results.

Summary of Quantitative Data

The following table summarizes the key quantitative information for the preparation of a **PF-431396** stock solution.

Parameter	Value	Source(s)
Molecular Weight	506.50 g/mol	[1][2][5]
Solubility in DMSO	≥100 mg/mL (197.43 mM)	[1][2]
Recommended Stock Concentrations	10 mM, 20 mM, 50 mM	N/A
Storage of Stock Solution	-20°C for up to 1 month-80°C for up to 6 months	[1][2]



Experimental Protocol

This protocol outlines the steps to prepare a 10 mM stock solution of **PF-431396** in DMSO. The same principles can be applied to prepare other concentrations.

Materials and Equipment:

- PF-431396 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Determine the required mass of PF-431396:
 - Use the following formula to calculate the mass of PF-431396 required to prepare the
 desired volume and concentration of the stock solution: Mass (mg) = Desired
 Concentration (mM) x Desired Volume (mL) x Molecular Weight (g/mol) / 1000
 - Example calculation for 1 mL of a 10 mM stock solution: Mass (mg) = 10 mM x 1 mL x $\frac{1000}{1000} = 5.065$ mg
- Weigh the PF-431396 powder:
 - Carefully weigh out the calculated mass of PF-431396 powder using a calibrated analytical balance. It is advisable to weigh the powder in a microcentrifuge tube.



Add DMSO to the PF-431396 powder:

Add the desired volume of anhydrous DMSO to the tube containing the PF-431396 powder. It is crucial to use fresh, high-quality DMSO, as absorbed moisture can significantly reduce the solubility of the compound[1][2].

Dissolve the PF-431396:

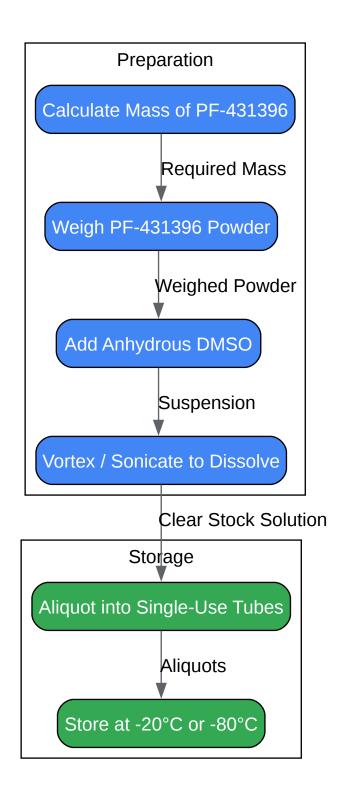
- Vortex the solution vigorously for several minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution for 5-10 minutes. Gentle warming to 37°C may also aid in dissolution[4].
- Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.

Aliquot and Store:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes[1][2].
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[1][2].

Experimental Workflow





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Caption: Workflow for **PF-431396** Stock Solution Preparation.

Storage and Handling



Proper storage is essential to maintain the stability and activity of the **PF-431396** stock solution.

- Short-term storage: Aliquots can be stored at -20°C for up to one month[1][2].
- Long-term storage: For storage longer than one month, it is recommended to store aliquots at -80°C, which can preserve the solution for up to six months[1][2].
- Avoid Repeated Freeze-Thaw Cycles: It is strongly advised to prepare single-use aliquots to prevent degradation of the compound from repeated temperature changes[1][2].
- Protect from Light: Store the stock solution in amber vials or tubes protected from light.

Safety Precautions

- Handle **PF-431396** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.
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